

The Antifungal Potential of Licoflavone C Against Candida Species: A Technical Overview

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Compound of Interest

Compound Name: *Licoflavone C*

Cat. No.: *B1675296*

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Introduction

Candida species are significant opportunistic fungal pathogens, responsible for a wide range of infections from superficial mucosal to life-threatening systemic candidiasis. The rise of antifungal resistance in Candida, particularly in non-albicans species, has created an urgent need for the discovery and development of novel antifungal agents. Flavonoids, a diverse group of plant secondary metabolites, have garnered considerable attention for their broad-spectrum antimicrobial properties. Among these, **Licoflavone C**, a prenylated flavonoid, has emerged as a compound of interest for its potential anti-Candida activity. This technical guide provides a comprehensive overview of the current state of knowledge regarding the antifungal activity of **Licoflavone C** against Candida, with a focus on quantitative data, experimental methodologies, and known mechanisms of action.

Quantitative Assessment of Antifungal Activity

To date, the primary quantitative data on the anti-Candida activity of **Licoflavone C** comes from in vitro susceptibility testing. The available data, primarily Minimum Inhibitory Concentration (MIC) values, are summarized in the table below. This data originates from studies on flavonoids isolated from Retama raetam.[1][2][3][4][5][6]

Candida Species	Strain	Licoflavone C MIC (µg/mL)	Reference Compound	Reference Compound MIC (µg/mL)
Candida albicans	ATCC 90028	15.62	Amphotericin B	0.5
Candida glabrata	ATCC 90030	15.62	Amphotericin B	0.5
Candida parapsilosis	ATCC 22019	15.62	Amphotericin B	0.5
Candida krusei	ATCC 6258	15.62	Amphotericin B	1

Note: Further research is required to determine the Minimum Fungicidal Concentrations (MFCs), time-kill kinetics, and anti-biofilm activity (e.g., Minimum Biofilm Inhibitory/Eradication Concentration - MBIC/MBEC) of **Licoflavone C** against a broader range of clinical and reference Candida strains.

Experimental Protocols

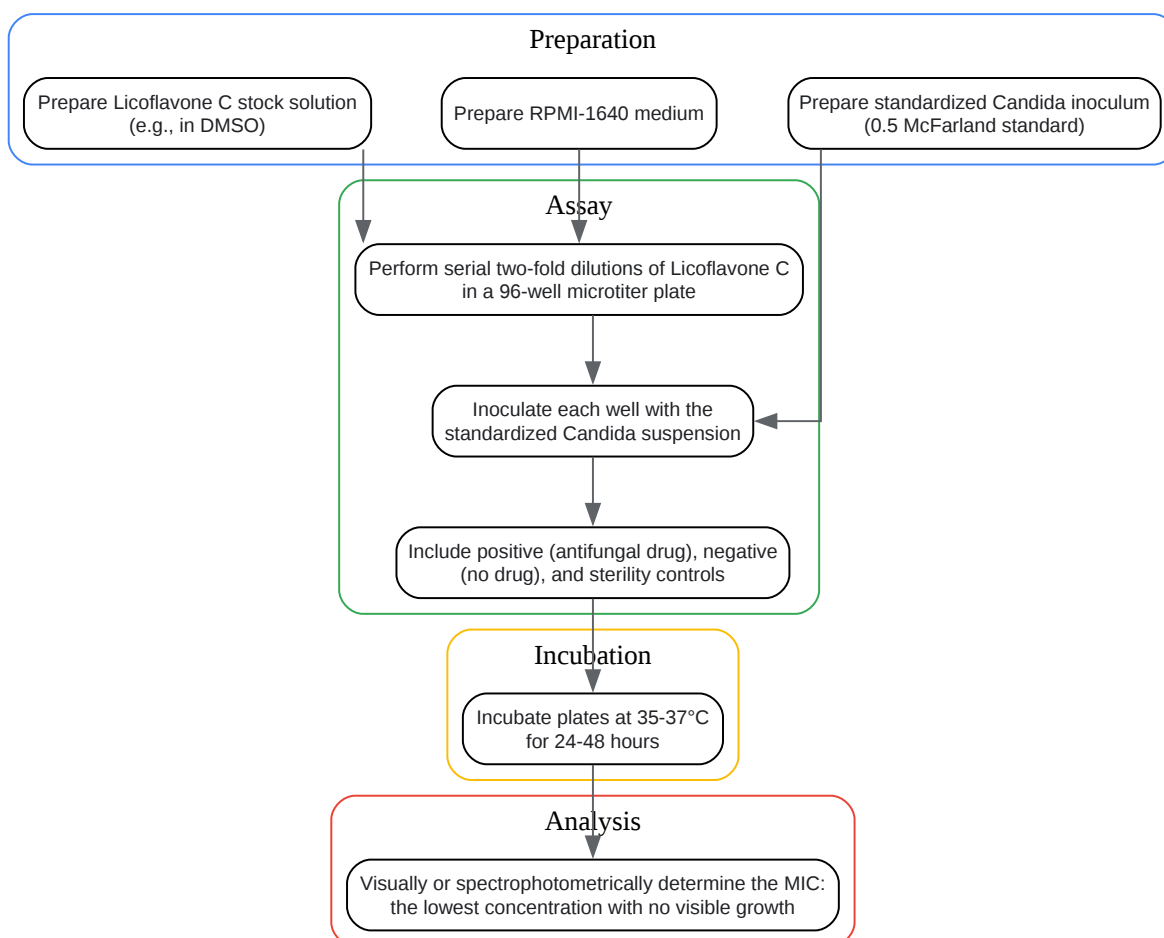
The following sections detail the generalized experimental methodologies employed for the determination of the antifungal activity of **Licoflavone C**.

Antifungal Susceptibility Testing

The in vitro antifungal susceptibility of Candida species to **Licoflavone C** has been determined using standard methods such as the broth microdilution and disc diffusion assays.

1. Broth Microdilution Assay

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antifungal agent.

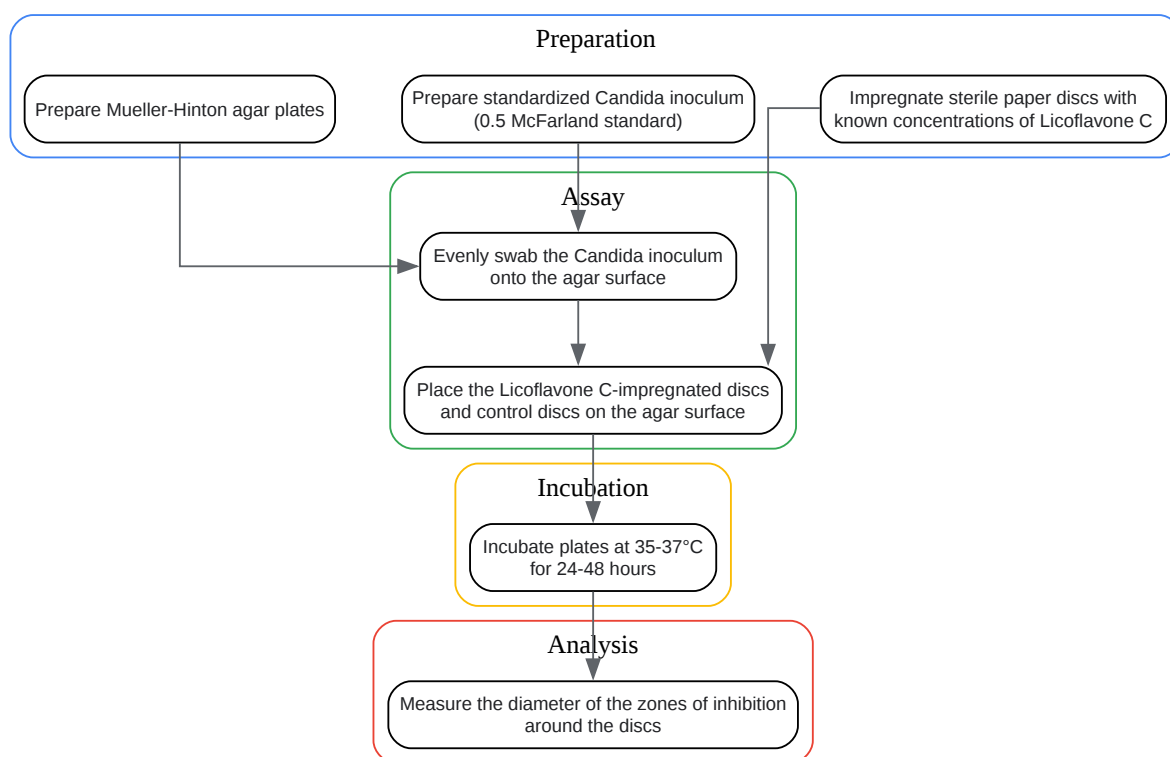


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Figure 1: Workflow for Broth Microdilution Assay.

2. Disc Diffusion Assay

This qualitative or semi-quantitative method assesses the susceptibility of a microorganism to an antimicrobial agent.

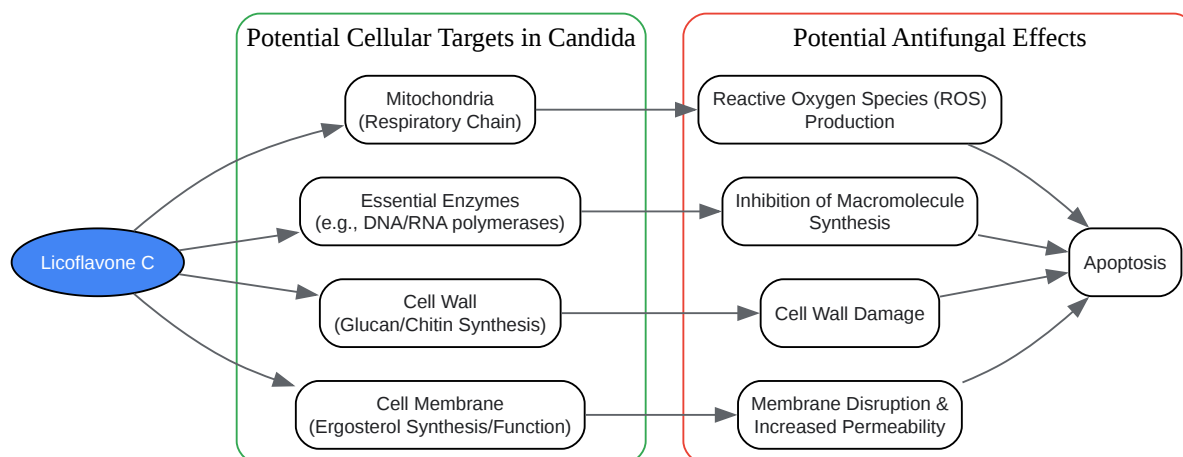


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Figure 2: Workflow for Disc Diffusion Assay.

Mechanism of Antifungal Action

The precise mechanism of action of **Licoflavone C** against *Candida* species has not yet been elucidated. However, based on the known antifungal mechanisms of other flavonoids, several potential targets and pathways can be hypothesized.



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- To cite this document: BenchChem. [The Antifungal Potential of Licoflavone C Against Candida Species: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675296#antifungal-activity-of-licoflavone-c-against-candida]

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